

In-depth Technical Guide on the Biological Activity of Dendron P5

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Compound of Interest

Compound Name: Dendron P5

Cat. No.: B15123250

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Disclaimer: As of October 2025, a comprehensive search of publicly available scientific literature and chemical databases reveals no specific studies detailing the biological activity, mechanism of action, or signaling pathways of the compound identified as "**Dendron P5**". The information that can be provided is based on its chemical identity and the known biological activities of structurally related compounds.

Chemical Identification of Dendron P5

Dendron P5 is a chemical compound with the following identifiers:

- CAS Number: 207444-65-3[1][2][3][4]
- Molecular Formula: C76H134N4O21[1]
- Molecular Weight: 1439.89 g/mol [1]

Based on its name and chemical structure, **Dendron P5** is a "dendron," which is a wedge-shaped, highly branched macromolecule. Dendrons are the fundamental building blocks of larger, spheroidal molecules called dendrimers.[5] Dendrimers, due to their unique architecture with a well-defined size, shape, and a high density of surface functional groups, are a subject of intense research in various biomedical fields.[6][7]

Inferred and Potential Biological Activities of Related Dendrimers

While there is no specific data for **Dendron P5**, the broader class of polyester and polyamide dendrimers, to which it is related, has been extensively studied. These studies provide a strong indication of the potential applications and biological activities that might be associated with **Dendron P5** or dendrimers constructed from it. The primary areas of investigation for related dendrimers include drug and gene delivery, and antimicrobial activity.

Drug and Gene Delivery

Polyester dendrimers are considered promising candidates for biomedical applications due to their biocompatibility and biodegradability.[8][9] They are often explored as smart carriers for drug delivery.[8][9] Cationic dendrimers, which have positively charged surfaces, are particularly effective at binding and delivering nucleic acids like siRNA (small interfering RNA).[10][11][12][13]

Key characteristics of related dendrimers in drug and gene delivery:

- **Biocompatibility and Low Toxicity:** Polyester dendrimers have generally been found to have low toxicity, which is a significant advantage for in vivo applications.[8][14]
- **siRNA Complexation and Delivery:** Amino-functional bis-MPA dendrimers (a type of polyester dendrimer) have been shown to efficiently form complexes with siRNA.[10][11] This complexation protects the siRNA from degradation and facilitates its delivery into cells.[10][11]
- **Cellular Uptake and Endosomal Escape:** Studies with fluorescently labeled dendrimers suggest that they are taken up by cells through endocytosis and are highly efficient at escaping the endo-lysosomal pathway.[10] This is a critical step for the intracellular delivery of therapeutic cargo.[10]

Antimicrobial Activity

Cationic dendrimers have demonstrated potent antibacterial activity against a range of both Gram-positive and Gram-negative bacteria.[15][16] Their mechanism of action is generally attributed to the electrostatic interaction between the positively charged dendrimer surface and

the negatively charged bacterial cell membrane, leading to membrane disruption and cell lysis. [\[16\]](#)[\[17\]](#)

Key findings on the antimicrobial properties of related dendrimers:

- **Broad-Spectrum Activity:** Highly cationic dendrimers have shown activity against various pathogenic bacteria, including drug-resistant strains.[\[15\]](#)[\[17\]](#)
- **Biofilm Disruption:** Some dendrimers have been shown to be effective at preventing the formation of bacterial biofilms.[\[15\]](#)
- **Low Resistance Development:** A multivalent approach to antimicrobial design, as seen with dendrimers, may reduce the likelihood of bacteria developing resistance.[\[15\]](#)

Experimental Protocols for Characterizing Biological Activity of Related Dendrimers

Detailed experimental protocols for **Dendron P5** are not available. However, the following are generalized methodologies used to assess the biological activities of related dendrimer compounds.

Cytotoxicity Assessment (LDH Assay)

The lactate dehydrogenase (LDH) assay is a common method to assess cell membrane integrity and cytotoxicity.[\[18\]](#)

- **Cell Culture:** Cells are seeded in a 96-well plate and incubated with varying concentrations of the dendrimer.[\[19\]](#)
- **Controls:** The assay includes controls for spontaneous LDH release (untreated cells) and maximum LDH release (cells treated with a lysis agent).
- **Sample Collection:** After incubation, the cell culture supernatant is collected.
- **Enzymatic Reaction:** The collected supernatant is mixed with a reaction solution containing lactate, NAD⁺, and a tetrazolium salt.[\[18\]](#) LDH in the supernatant catalyzes the conversion of

lactate to pyruvate, which reduces NAD^+ to NADH.[18] A diaphorase enzyme then uses NADH to reduce the tetrazolium salt to a colored formazan product.[18]

- Quantification: The amount of formazan is quantified by measuring the absorbance at a specific wavelength (typically 490 nm).[18] The level of absorbance is directly proportional to the amount of LDH released, and therefore, to the level of cytotoxicity.[18]

siRNA Complexation Assay (Gel Retardation)

This assay determines the ability of a cationic dendrimer to bind to siRNA.

- Complex Formation: The dendrimer and siRNA are mixed at various nitrogen-to-phosphate (N/P) ratios and incubated to allow for complex formation.[20]
- Agarose Gel Electrophoresis: The dendrimer-siRNA complexes are loaded onto an agarose gel.
- Visualization: The gel is stained with a nucleic acid stain and visualized under UV light. Unbound, negatively charged siRNA will migrate through the gel, while siRNA that is complexed with the cationic dendrimer will be retarded and remain in or near the loading well. The N/P ratio at which the siRNA band disappears indicates the point of full complexation.[10]

Antimicrobial Activity Assay (Minimum Inhibitory Concentration - MIC)

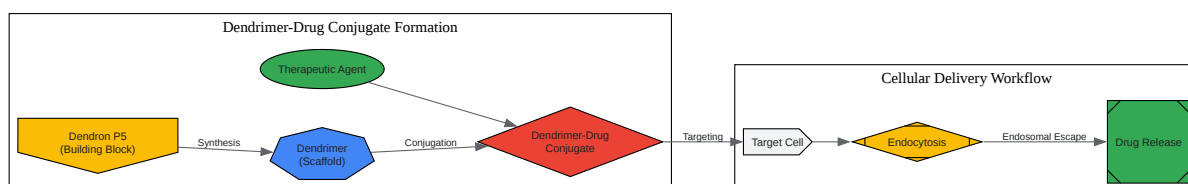
The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

- Bacterial Culture: A standardized inoculum of the target bacteria is prepared.
- Serial Dilution: The dendrimer is serially diluted in a 96-well plate containing a suitable growth medium.
- Inoculation: Each well is inoculated with the bacterial suspension.
- Incubation: The plate is incubated under appropriate conditions for bacterial growth.

- Determination of MIC: The MIC is determined as the lowest concentration of the dendrimer at which there is no visible bacterial growth.

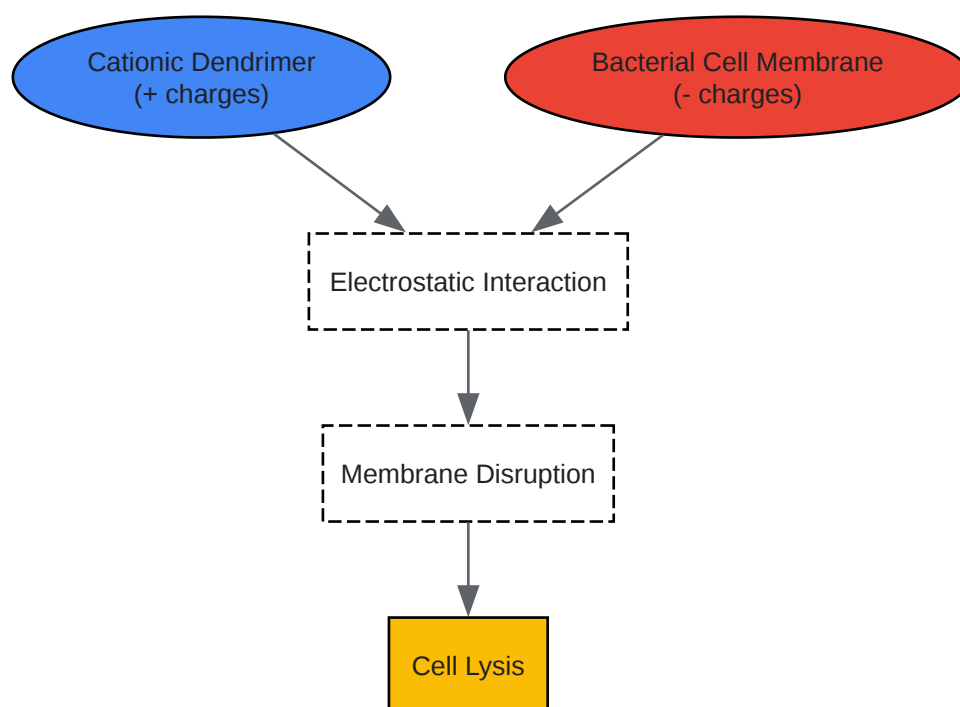
Visualizations

Due to the absence of specific data for **Dendron P5**, the following diagrams illustrate general concepts related to the potential applications of dendrimers.



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Caption: Conceptual workflow of dendrimer-based drug delivery.



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Caption: Postulated mechanism of antibacterial action for cationic dendrimers.

Conclusion

While a detailed technical guide on the biological activity of **Dendron P5** cannot be provided due to a lack of specific research, its chemical nature as a dendron places it within a class of macromolecules with significant potential in biomedical applications. Based on extensive research into related polyester and polyamide dendrimers, it is plausible that dendrimers constructed from **Dendron P5** could be investigated as carriers for drug and gene delivery, or as novel antimicrobial agents. Further experimental studies would be required to elucidate the specific biological activities and potential therapeutic applications of **Dendron P5** and its derivatives.

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References

- 1. 207444-65-3| Dendron P5| Ambeed [ambeed.com]
- 2. namiki-s.co.jp [namiki-s.co.jp]
- 3. 32838-28-1|4-((4-((2-Ethylhexyl)amino)-4-oxobutan-2-yl)oxy)-4-oxobutanoic acid|BLD Pharm [bldpharm.com]
- 4. 页面加载中... [china.guidechem.com]
- 5. Synthesis, characterization and applications of poly-aliphatic amine dendrimers and dendrons - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis and Characterization of Amino-Functional Polyester Dendrimers Based On Bis-MPA with Enhanced Hydrolytic Stability and Inherent Antibacterial Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. wjarr.com [wjarr.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. Evaluation of Amino-Functional Polyester Dendrimers Based on Bis-MPA as Nonviral Vectors for siRNA Delivery - PMC [pmc.ncbi.nlm.nih.gov]

- 11. polymerfactory.com [polymerfactory.com]
- 12. mdpi.com [mdpi.com]
- 13. kinampark.com [kinampark.com]
- 14. mdpi.com [mdpi.com]
- 15. Synthesis and Biological Activity of Highly Cationic Dendrimer Antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Peptides and Dendrimers: How to Combat Viral and Bacterial Infections [mdpi.com]
- 17. Dynamic self-assembling supramolecular dendrimer nanosystems as potent antibacterial candidates against drug-resistant bacteria and biofilms - Nanoscale (RSC Publishing) DOI:10.1039/D2NR02305A [pubs.rsc.org]
- 18. documents.thermofisher.com [documents.thermofisher.com]
- 19. interchim.fr [interchim.fr]
- 20. Synthesis and use of an amphiphilic dendrimer for siRNA delivery into primary immune cells - PMC [pmc.ncbi.nlm.nih.gov]
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